

In-Depth Technical Guide to the Safe Handling of 4,4-Dimethylpentanal

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Compound of Interest

Compound Name: **4,4-Dimethylpentanal**

Cat. No.: **B3058898**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4,4-Dimethylpentanal**, a key reagent in various chemical syntheses. Adherence to these protocols is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **4,4-Dimethylpentanal** is the foundation of its safe handling. These properties dictate its behavior under various laboratory conditions and inform the necessary safety precautions.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	
Molecular Weight	114.19 g/mol	
CAS Number	926-36-3	
Appearance	Colorless liquid	
Odor	Distinctive, pleasant odor	
Boiling Point	145-147 °C (estimated)	
Density	0.82 g/cm ³ (estimated)	
Flash Point	38 °C (100.4 °F) - Closed Cup (estimated)	
Solubility	Soluble in organic solvents; limited solubility in water	

Hazard Identification and GHS Classification

4,4-Dimethylpentanal is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and its potential to cause irritation.

GHS Classification:

- Flammable Liquids: Category 3
- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3

Hazard Statements (H-Statements):

- H226: Flammable liquid and vapor.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (P-Statements): A comprehensive list of precautionary statements can be found in the Safety Data Sheet (SDS). Key statements include:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Occupational Exposure Limits

As of the date of this publication, specific occupational exposure limits (OELs), such as the Permissible Exposure Limit (PEL) from the Occupational Safety and Health Administration (OSHA) or the Threshold Limit Value (TLV) from the American Conference of Governmental Industrial Hygienists (ACGIH), have not been established for **4,4-Dimethylpentanal**. In the absence of specific OELs, it is prudent to handle this chemical with engineering controls and personal protective equipment to minimize any potential exposure.

Experimental Protocols for Safe Handling

The following protocols are designed to minimize risk during common laboratory procedures involving **4,4-Dimethylpentanal**.

General Handling and Storage

- Ventilation: Always handle **4,4-Dimethylpentanal** in a well-ventilated area, preferably within a chemical fume hood.

- Ignition Sources: Keep the chemical away from all sources of ignition, including open flames, hot plates, and spark-producing equipment.
- Grounding: When transferring significant quantities, ensure that containers are properly grounded and bonded to prevent the build-up of static electricity.
- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area designated for flammable liquids.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4,4-Dimethylpentanal**:

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or neoprene gloves. Inspect gloves for any signs of degradation before use.
Skin and Body Protection	A flame-resistant lab coat worn over long pants and closed-toe shoes.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge may be necessary for large spills or in situations with inadequate ventilation.

Weighing and Transferring

- Preparation: Don all required PPE. Ensure the chemical fume hood is operational.
- Dispensing: Use a calibrated pipette or a graduated cylinder for liquid transfers. For solids, use a clean, dedicated spatula.
- Containment: Perform all transfers over a secondary containment tray to catch any potential spills.
- Sealing: Immediately reseal the container after dispensing.

- Cleaning: Clean any minor drips or spills immediately with an appropriate absorbent material.

Emergency Procedures

Prompt and correct response to an emergency is critical to minimizing harm.

Spills

- Small Spills (manageable by lab personnel):
 - Alert others in the immediate area.
 - If flammable vapors are a concern, extinguish all nearby ignition sources.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully collect the absorbed material into a sealed container for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the laboratory immediately.
 - Activate the nearest fire alarm.
 - Contact the institution's emergency response team.
 - Provide the emergency responders with the Safety Data Sheet for **4,4-Dimethylpentanal**.

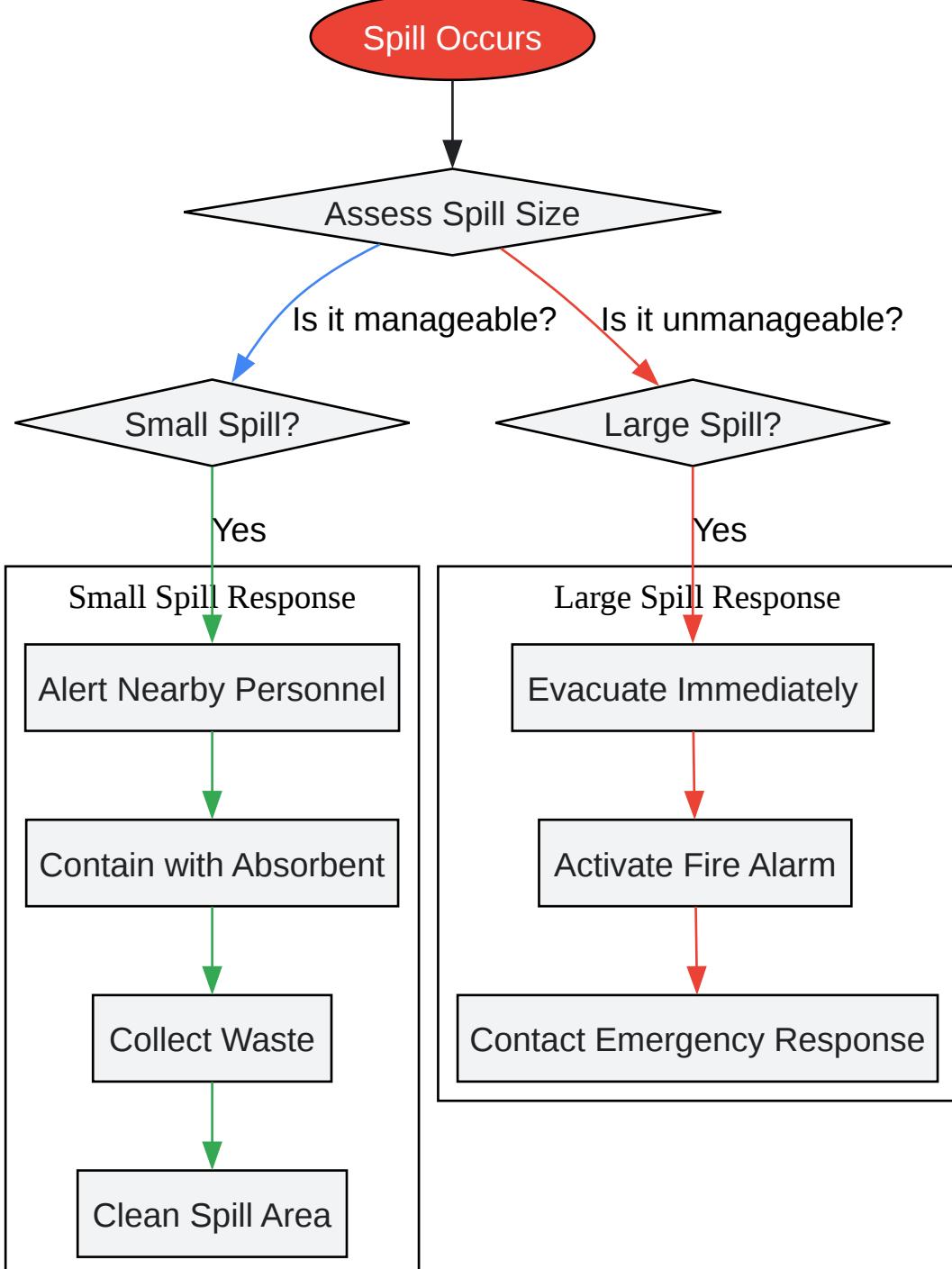
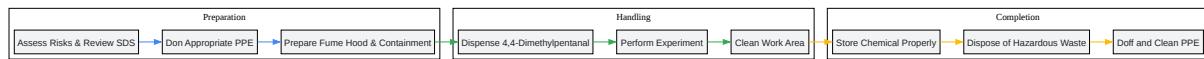
First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualized Workflows

The following diagrams illustrate key safety workflows for handling **4,4-Dimethylpentanal**.



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